

# Proper Disposal of 2-Amylanthraquinone: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Amylanthraquinone

Cat. No.: B082082

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical waste is a critical component of laboratory operations. This guide provides essential, step-by-step procedures for the proper disposal of **2-Amylanthraquinone** (CAS: 13936-21-5), a compound used as a reaction carrier and catalyst, particularly in the production of hydrogen peroxide.[1] Adherence to these guidelines is crucial for minimizing environmental impact and maintaining a safe laboratory environment.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **2-Amylanthraquinone** with appropriate personal protective equipment (PPE). This includes wearing chemical-impermeable gloves, and eye and face protection.[2] Work should be conducted in a well-ventilated area, preferably under a chemical fume hood, to avoid the formation and inhalation of dust or vapors. [2][3] In case of accidental contact, rinse the affected skin area or eyes with plenty of water and seek medical attention.[4][5][6]

## Step-by-Step Disposal Protocol

The disposal of **2-Amylanthraquinone** must comply with federal, state, and local hazardous waste regulations. The Resource Conservation and Recovery Act (RCRA) provides the federal framework for managing hazardous wastes in the United States.[7][8]

- **Waste Identification and Determination:** The first step is to determine if the **2-Amylanthraquinone** waste is classified as hazardous.[9] This determination should be

based on its characteristics (ignitability, corrosivity, reactivity, and toxicity) and whether it is a listed hazardous waste.[7][10] A Safety Data Sheet (SDS) for the specific product should be consulted, though it may not explicitly state if the waste is hazardous under RCRA.

- Segregation and Storage: Unused or waste **2-Amylanthraquinone** should be segregated from other chemical waste streams to prevent inadvertent reactions. Store the waste in a tightly closed, properly labeled container.[4] The label should clearly identify the contents as "Hazardous Waste" and include the name "**2-Amylanthraquinone**."[7] Containers should be stored in a designated, well-ventilated, and secure area.
- Engage a Licensed Waste Disposal Vendor: The disposal of chemical waste like **2-Amylanthraquinone** should be handled by a licensed and approved hazardous waste disposal company. These companies are equipped to manage the transportation and final disposal in accordance with all regulations.
- Manifesting and Transportation: For all off-site shipments of hazardous waste, a hazardous waste manifest is required for Small Quantity Generators (SQGs) and Large Quantity Generators (LQGs).[7][9] This document tracks the waste from its point of generation to its final disposal facility, ensuring a "cradle-to-grave" chain of custody.[8] Personnel signing the manifest must be appropriately trained.[7]
- Disposal Method: The ultimate disposal method will be determined by the licensed waste disposal vendor but is likely to involve incineration at an approved facility.[4][5] Land disposal is highly restricted for many hazardous wastes unless they meet specific treatment standards.[10] Do not dispose of **2-Amylanthraquinone** down the drain or in regular trash.  
[4]

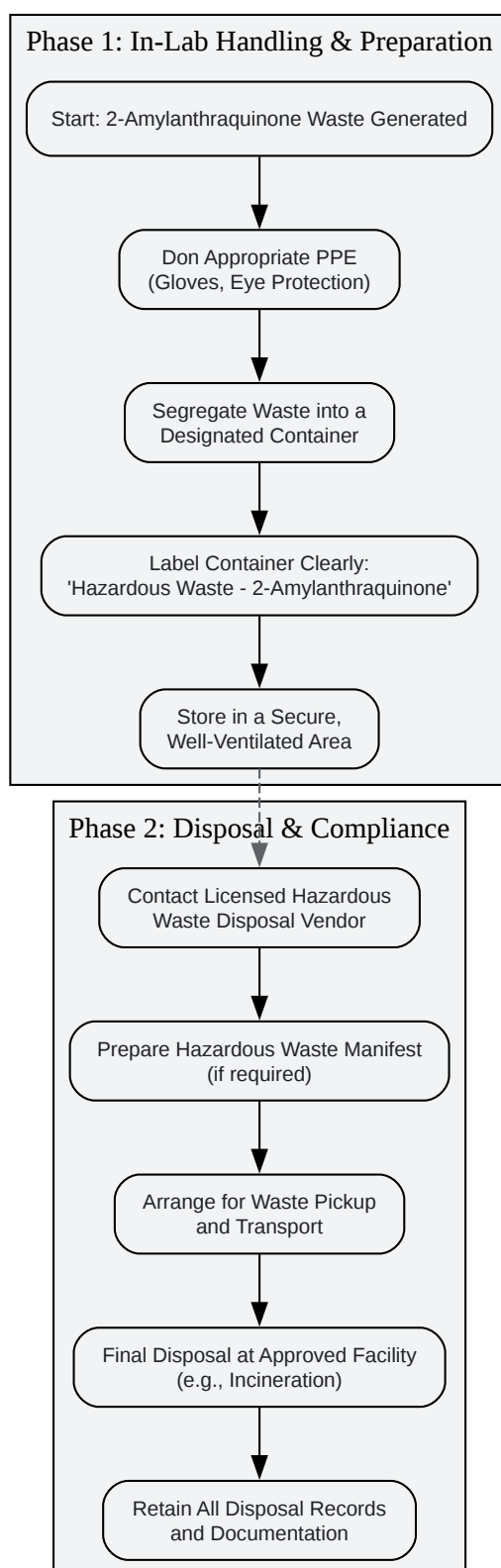
## Quantitative Data Summary

While specific quantitative limits for disposal are typically determined by local regulations and the receiving disposal facility, the following table summarizes key physical and chemical properties of **2-Amylanthraquinone** relevant to its handling and safety.

Property	Value
CAS Number	13936-21-5
Molecular Formula	C19H18O2
Molecular Weight	278.35 g/mol
Appearance	Light yellow crystal or powder[2]
Melting Point	60-65°C[2]
Boiling Point	447°C at 760 mmHg[2]
Flash Point	166.6°C[2]
Density	1.153 g/cm3 [2]

## Disposal Workflow

The following diagram illustrates the key decision points and procedural flow for the proper disposal of **2-Amylanthraquinone**.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **2-Amylanthraquinone**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Amylanthraquinone | 13936-21-5 [chemicalbook.com]
- 2. 2-Amylanthraquinone - Safety Data Sheet [chemicalbook.com]
- 3. Page loading... [guidechem.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. echemi.com [echemi.com]
- 7. Hazardous Waste Regulations [rila.org]
- 8. dnr.mo.gov [dnr.mo.gov]
- 9. epa.gov [epa.gov]
- 10. Summary of Hazardous Waste Regulations | Florida Department of Environmental Protection [floridadep.gov]
- To cite this document: BenchChem. [Proper Disposal of 2-Amylanthraquinone: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082082#2-amylanthraquinone-proper-disposal-procedures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)